

# Adamantane-1-carbonitrile: A Core Scaffold in Medicinal Chemistry

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## Compound of Interest

Compound Name: *adamantane-1-carbonitrile*

Cat. No.: *B145659*

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**Abstract:** **Adamantane-1-carbonitrile** is a derivative of adamantane, a rigid, cage-like hydrocarbon. Its unique physicochemical properties, particularly its high lipophilicity and structural rigidity, make the adamantane moiety a valuable scaffold in drug design and development. This document provides a technical overview of **adamantane-1-carbonitrile**, including its chemical properties, and discusses the broader context of adamantane derivatives in medicinal chemistry, their synthesis, and mechanisms of action.

## Chemical and Physical Properties

**Adamantane-1-carbonitrile** is a white, crystalline powder.<sup>[1]</sup> Its core properties are summarized below, providing essential data for laboratory use and computational modeling. The rigid tricyclic structure of the adamantane cage is a defining feature.

Property	Value	References
Molecular Formula	C <sub>11</sub> H <sub>15</sub> N	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	161.24 g/mol	<a href="#">[1]</a> <a href="#">[5]</a>
CAS Number	23074-42-2	<a href="#">[2]</a> <a href="#">[3]</a>
Appearance	White to pale cream crystals or powder	<a href="#">[1]</a> <a href="#">[4]</a>
Melting Point	193-196 °C	<a href="#">[1]</a>
Solubility	Soluble in non-polar solvents like benzene, methanol, and ethanol. <a href="#">[1]</a> <a href="#">[5]</a> Poorly soluble in water. <a href="#">[6]</a>	

## Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **adamantane-1-carbonitrile**. Data from various standard methods are available.

Spectrum Type	Availability / Key Features	References
<sup>1</sup> H NMR	Spectrum available, showing characteristic peaks for the adamantane cage protons.	<a href="#">[7]</a> <a href="#">[8]</a>
<sup>13</sup> C NMR	Spectrum available, confirming the carbon framework of the molecule.	<a href="#">[9]</a> <a href="#">[10]</a>
Mass Spectrometry (MS)	GC-MS data available, showing a molecular ion peak consistent with its molecular weight.	<a href="#">[11]</a>
Infrared (IR)	Conforms to structure; characteristic nitrile peak expected.	<a href="#">[4]</a> <a href="#">[12]</a>

## Synthesis and Experimental Protocols

The synthesis of adamantane derivatives often involves the functionalization of the adamantane core. Due to the stability of the cage, reactions typically occur at the tertiary carbon positions (bridgeheads).

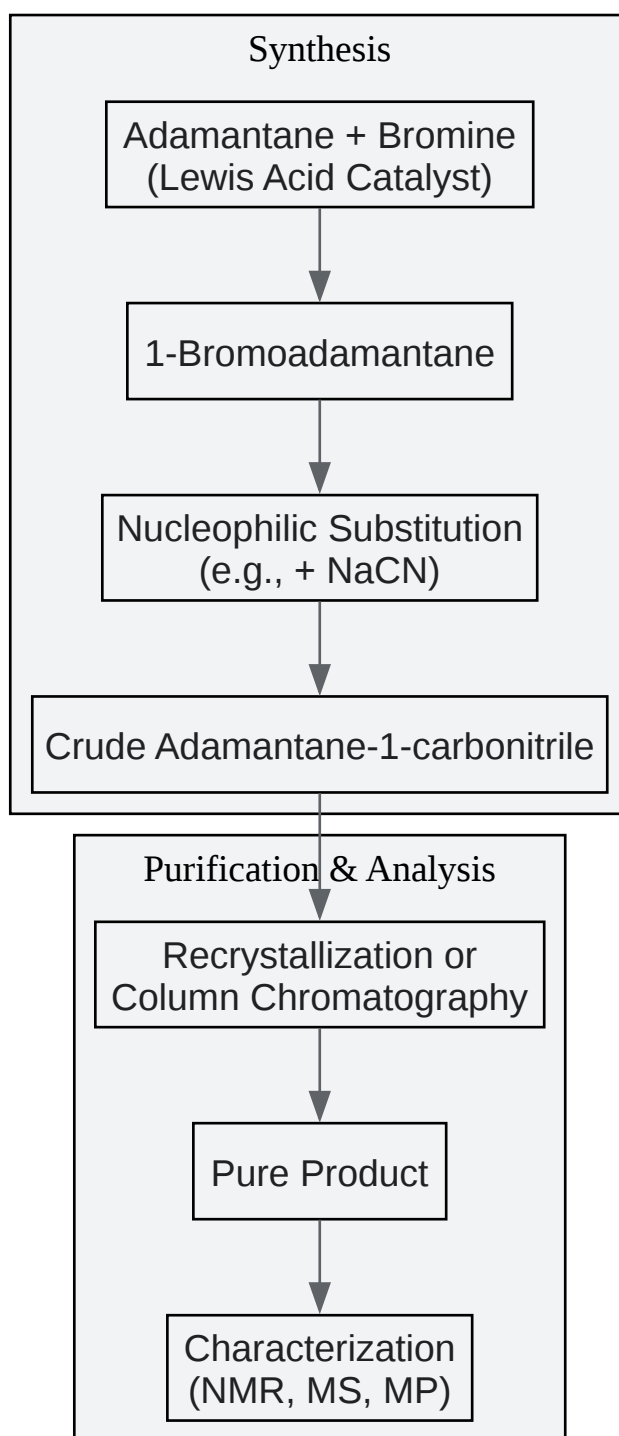
### General Synthesis of 1-Substituted Adamantane Derivatives

A common route for synthesizing 1-substituted adamantanes, including the nitrile, involves an initial bromination followed by nucleophilic substitution.

Experimental Protocol Outline:

- **Bromination of Adamantane:** Adamantane can be readily brominated at the 1-position using elemental bromine, often in the presence of a Lewis acid catalyst, to yield 1-bromoadamantane.<sup>[6]</sup>
- **Nucleophilic Substitution:** 1-bromoadamantane serves as a precursor for introducing various functional groups. To synthesize **adamantane-1-carbonitrile**, a reaction with a cyanide salt (e.g., sodium or potassium cyanide) would be employed.
- **Purification:** The crude product is typically purified using standard organic chemistry techniques such as recrystallization from an appropriate solvent or column chromatography to yield the pure compound.<sup>[13]</sup>
- **Characterization:** The final product's identity and purity are confirmed using analytical methods like NMR spectroscopy, mass spectrometry, and melting point determination.<sup>[4][9]</sup>  
<sup>[11]</sup>

Below is a generalized workflow for the synthesis and purification of a 1-substituted adamantane derivative.

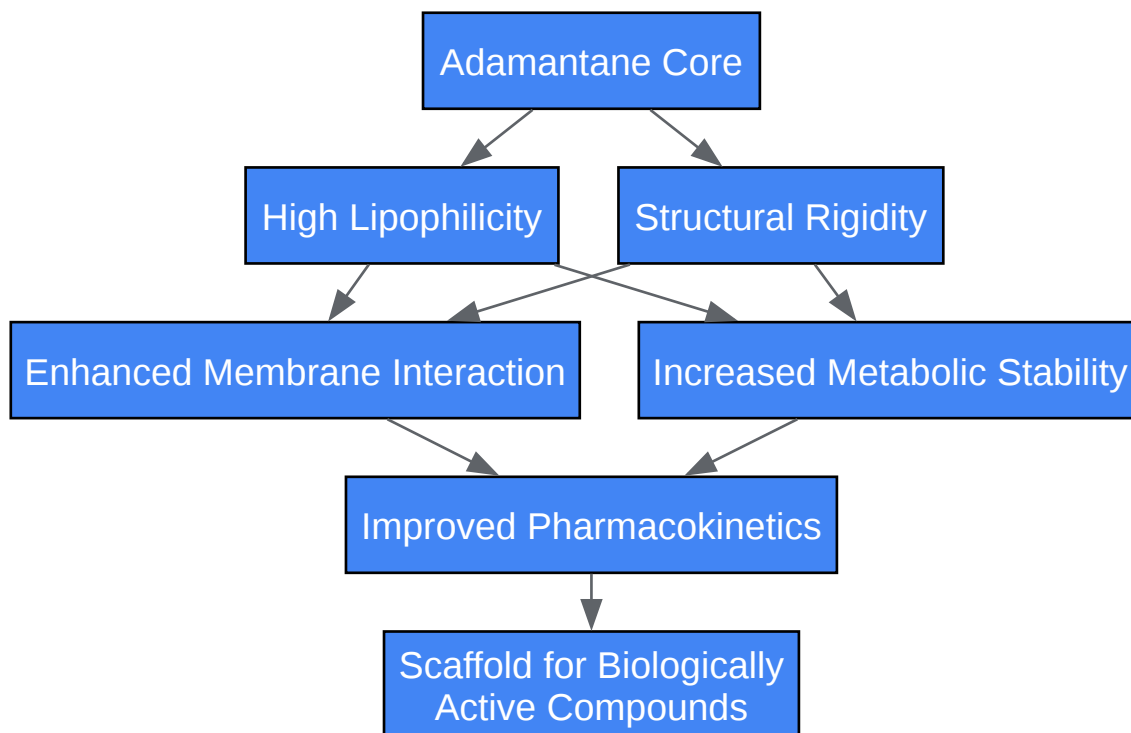


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General workflow for synthesis and purification.

## Biological Activity and Applications in Drug Development

The adamantane core is considered a "lipophilic bullet" in medicinal chemistry.[14] Its bulky, rigid, and highly lipophilic nature allows it to enhance the pharmacokinetic properties of drug molecules, such as improving membrane permeability and metabolic stability.[15][16]



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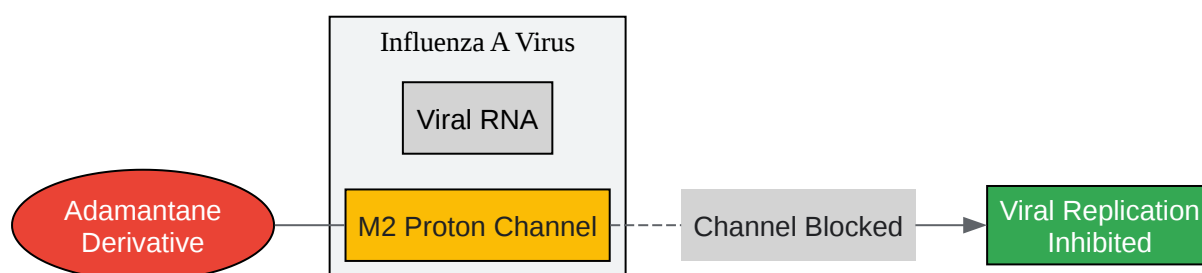
Physicochemical properties leading to utility.

### Key Therapeutic Areas:

- **Antiviral Agents:** The first major application of an adamantane derivative was amantadine (1-aminoadamantane), used against Influenza A.[14][17] These derivatives function by blocking the M2 proton channel of the virus, which is essential for viral replication.[15][18]
- **Neurological Disorders:** Memantine, another adamantane derivative, is an NMDA receptor antagonist used in the treatment of Alzheimer's disease.[15] The adamantane moiety plays a key role in its mechanism of action and pharmacological profile.

- Antimicrobial and Anticancer Activity: Research has shown that various adamantane derivatives exhibit antibacterial, antifungal, and anticancer properties, making it an active area of drug discovery.[19][20]

The mechanism of action for adamantane-based antivirals provides a clear example of its utility.



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Mechanism of adamantane antivirals.

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## References

- 1. 1-Adamantanecarbonitrile | 23074-42-2 [chemicalbook.com]
- 2. Adamantane-1-carbonitrile, 97% | Fisher Scientific [fishersci.ca]
- 3. chemsynthesis.com [chemsynthesis.com]
- 4. A14352.14 [thermofisher.com]
- 5. 1-Adamantanecarbonitrile | 23074-42-2 [amp.chemicalbook.com]
- 6. Adamantane - Wikipedia [en.wikipedia.org]
- 7. 1-Adamantanecarbonitrile(23074-42-2) 1H NMR spectrum [chemicalbook.com]

- 8. Adamantane(281-23-2) 1H NMR [m.chemicalbook.com]
- 9. spectrabase.com [spectrabase.com]
- 10. kbfi.ee [kbfi.ee]
- 11. spectrabase.com [spectrabase.com]
- 12. Adamantane [webbook.nist.gov]
- 13. Organic Syntheses Procedure [orgsyn.org]
- 14. The Lipophilic Bullet Hits the Targets: Medicinal Chemistry of Adamantane Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 15. Bacterial Transformation of Adamantane and Its Derivatives: Regioselectivity and Biocatalytic Approaches [mdpi.com]
- 16. Adamantane in Drug Delivery Systems and Surface Recognition - PMC [pmc.ncbi.nlm.nih.gov]
- 17. researchgate.net [researchgate.net]
- 18. Bacterial Transformation of Adamantane and Its Derivatives: Regioselectivity and Biocatalytic Approaches - PMC [pmc.ncbi.nlm.nih.gov]
- 19. mdpi.com [mdpi.com]
- 20. Synthesis, Antimicrobial, and Anti-Proliferative Activities of Novel 4-(Adamantan-1-yl)-1-arylidene-3-thiosemicarbazides, 4-Arylmethyl N'-(Adamantan-1-yl)piperidine-1-carbothioimides, and Related Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
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